An In-depth Technical Guide to Sieboldin: From Discovery to Therapeutic Potential

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Compound of Interest

Compound Name: *Sieboldin*

Cat. No.: *B15586823*

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Abstract

Sieboldin is a naturally occurring dihydrochalcone, a class of flavonoids predominantly found in certain species of the Malus genus (apples). This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **Sieboldin**. It details its biosynthesis, methods of isolation and structure elucidation, and summarizes its known biological activities, including antioxidant, anti-inflammatory, and anticancer properties. This document aims to serve as a foundational resource for researchers and professionals in drug development by presenting available quantitative data, outlining experimental protocols, and illustrating the signaling pathways potentially modulated by this compound. While research specifically on **Sieboldin** is still emerging, this guide consolidates the current knowledge and draws parallels from closely related dihydrochalcones to highlight its therapeutic potential.

Introduction: Discovery and History

Sieboldin, systematically named 3-(3,4-dihydroxyphenyl)-1-(2,6-dihydroxy-4-((2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl)oxyphenyl)propan-1-one, is a specialized secondary metabolite belonging to the dihydrochalcone group of flavonoids. Its

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discovery is intrinsically linked to the phytochemical investigation of wild apple species. While the first dihydrochalcone, phloridzin, was isolated from apple tree bark in 1835, the characterization of **Sieboldin** came much later with advancements in analytical techniques.[1]

Sieboldin is found in high concentrations in some wild Malus species, such as Malus toringo (syn. sieboldii) and Malus micromalus, where it can be a dominant polyphenolic compound.[1] Its presence is less common in the domesticated apple (Malus × domestica), which primarily accumulates phloridzin.[1] The initial interest in these compounds stemmed from their roles in plant defense and their potential health benefits for humans. Research into the unique dihydrochalcone profiles of wild apples led to the identification and characterization of **Sieboldin**.

Chemical Structure and Properties

Sieboldin is a glycoside of 3-hydroxyphloretin. The core structure is a dihydrochalcone, which consists of two aromatic rings (A and B) linked by a three-carbon aliphatic chain. In **Sieboldin**, the A-ring is a phloroglucinol moiety, and the B-ring is a catechol moiety. A glucose molecule is attached to the A-ring at the 4'-position via an O-glycosidic bond.

Chemical Formula: C21H24O11 Molar Mass: 452.41 g/mol Synonyms: Eriodictyol dihydrochalcone-4'-O-glucoside, Phloretin-3-hydroxy-4'-O-glucoside[2]

Biosynthesis of **Sieboldin**

The biosynthesis of **Sieboldin** is a branch of the phenylpropanoid pathway in plants. It begins with the general phenylpropanoid pathway, leading to the formation of p-coumaroyl-CoA. The specific pathway to **Sieboldin** involves several key enzymatic steps that have been elucidated in Malus species.

A crucial step in the biosynthesis of **Sieboldin** is the 3-hydroxylation of the dihydrochalcone backbone. Recent research has identified a specific cytochrome P450 enzyme, dihydrochalcone 3-hydroxylase (DHC3H), as the key enzyme responsible for this reaction in wild Malus species.[1][3] This enzyme hydroxylates phloretin at the 3-position of the B-ring to form 3-hydroxyphloretin. Subsequently, a phloretin glycosyltransferase (PGT) catalyzes the glycosylation of 3-hydroxyphloretin at the 4'-position to yield **Sieboldin**.[1]

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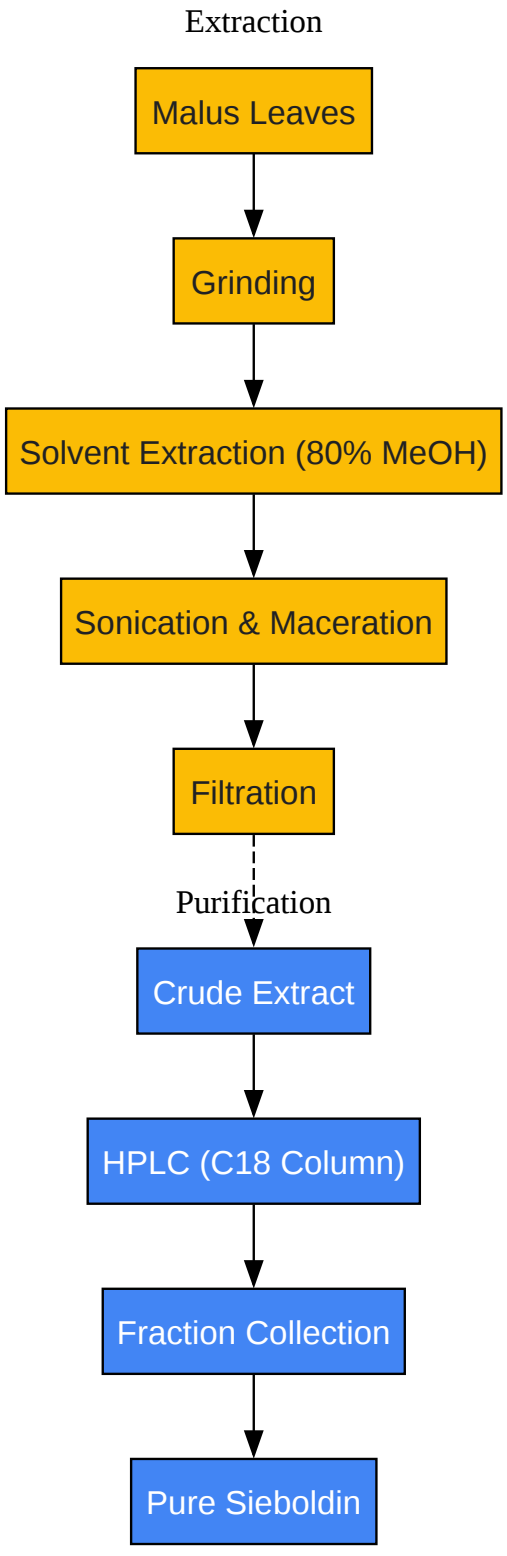

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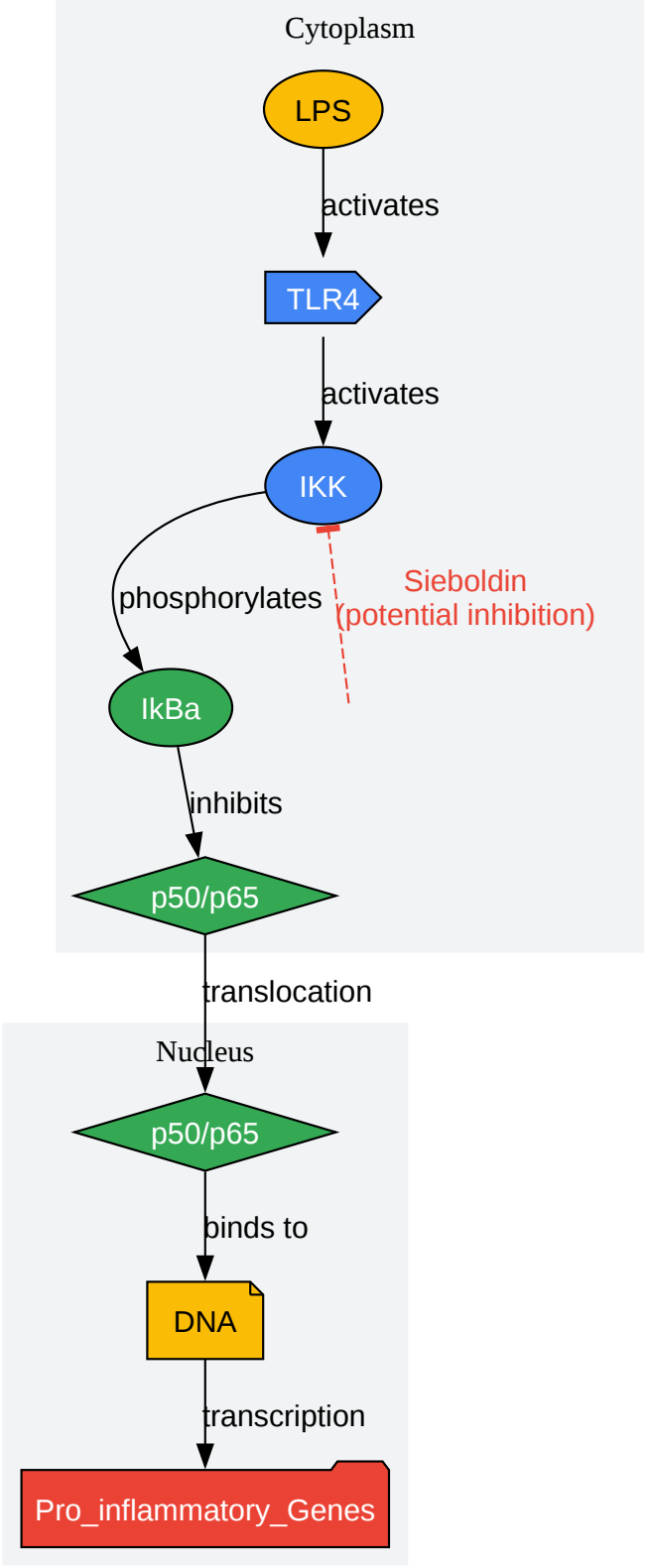

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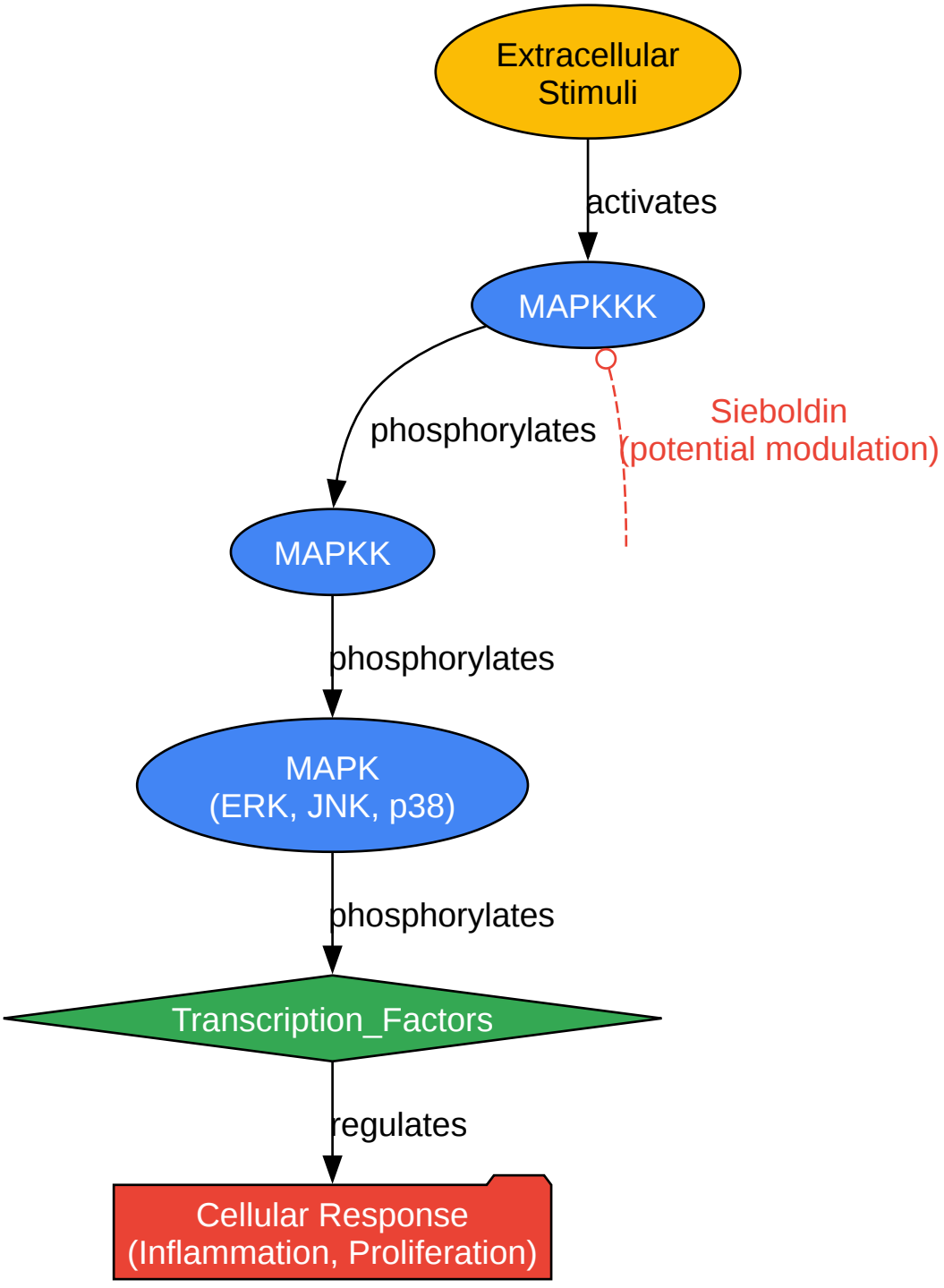

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